

Sophorolipid-Based Synthesis of Gold and Silver Nanoparticles: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sophorolipid*

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This document provides detailed application notes and protocols for the green synthesis of gold (AuNPs) and silver (AgNPs) nanoparticles utilizing **sophorolipids**, a class of glycolipid biosurfactants. **Sophorolipids** act as both reducing and capping agents, offering an eco-friendly and efficient method for nanoparticle synthesis.^{[1][2]} These nanoparticles exhibit significant potential in various biomedical applications, including antimicrobial therapy and drug delivery.^{[3][4][5]}

Introduction

The synthesis of metallic nanoparticles is a rapidly expanding field with significant implications for medicine and biotechnology. Green synthesis approaches, which utilize biological molecules to reduce metal ions and stabilize nanoparticles, are gaining prominence due to their environmental compatibility and the production of biocompatible nanoparticles.^{[1][6]}

Sophorolipids, produced by yeasts such as *Starmerella bombicola*, are particularly well-suited for this purpose due to their amphiphilic nature and inherent biological activity.^{[1][7][8]} This document outlines the protocols for synthesizing **sophorolipid**-capped AuNPs and AgNPs, their characterization, and their potential applications.

Synthesis of Gold Nanoparticles (AuNPs) Capped with Sophorolipids

This section details two protocols for the synthesis of **sophorolipid**-capped gold nanoparticles (AuNPs-SL). The first is a direct greener method, while the second incorporates a reducing agent to achieve higher monodispersity.

Quantitative Data Summary

Parameter	AuNPs-SL (Greener Method)	AuNPs-SL-SBH (With NaBH ₄)	Reference
Sophorolipid (SL) Concentration	400 µg/mL	400 µg/mL	[9]
HAuCl ₄ Concentration	Not specified	Not specified	
Temperature	80 °C	80 °C	[9]
Average Size (DLS)	40 ± 10 nm	Not specified	[9]
Zeta Potential	-30 ± 3 mV	Not specified	[9]
UV-Vis λ _{max}	530–540 nm	Sharper peak than AuNPs-SL	[9]

Experimental Protocols

Protocol 1: Facile One-Pot Greener Synthesis of AuNPs-SL

This protocol describes the synthesis of gold nanoparticles using **sophorolipids** as the sole reducing and capping agent.

Materials:

- **Sophorolipid** (SL) solution (e.g., 1 mg/mL stock)
- Hydrogen tetrachloroaurate (HAuCl₄) solution (e.g., 1 mM)
- Deionized water

Procedure:

- In a clean glass flask, add the desired volume of HAuCl₄ solution.
- Add the **sophorolipid** solution to achieve a final concentration of 400 µg/mL.
- Heat the reaction mixture to 80 °C with constant stirring.
- Monitor the reaction by observing the color change from yellow to ruby red, which indicates the formation of AuNPs.
- The formation of AuNPs can be confirmed by UV-Vis spectroscopy, with a characteristic surface plasmon resonance (SPR) peak between 530-540 nm.[9]

Protocol 2: Synthesis of Monodispersed AuNPs-SL with Sodium Borohydride (AuNPs-SL-SBH)

To obtain more uniformly sized nanoparticles, a strong reducing agent like sodium borohydride can be used in conjunction with **sophorolipids**.

Materials:

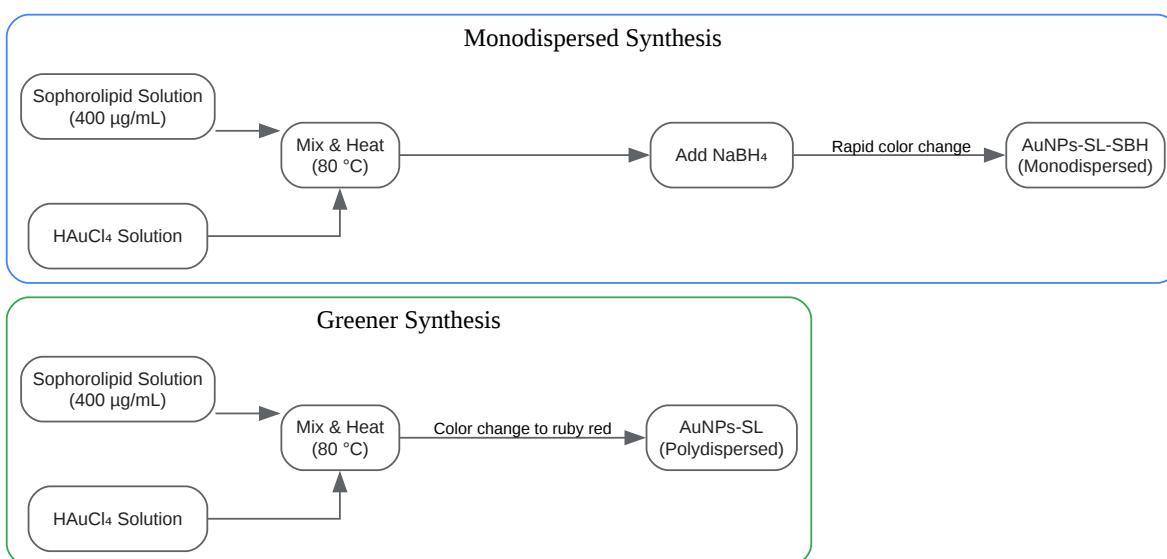
- **Sophorolipid (SL)** solution (e.g., 1 mg/mL stock)
- Hydrogen tetrachloroaurate (HAuCl₄) solution (e.g., 1 mM)
- Sodium borohydride (NaBH₄) solution (e.g., 100 mM, freshly prepared)
- Deionized water

Procedure:

- Follow steps 1 and 2 from Protocol 1.
- Heat the reaction mixture to 80 °C with constant stirring.
- Add a few drops of 100 mM sodium borohydride solution to the reaction mixture.
- The solution should rapidly change color to a sharp ruby red.

- Confirm the synthesis and monodispersity by UV-Vis spectroscopy, which will show a sharper SPR peak compared to the greener synthesis method.[9]

Experimental Workflow



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Caption: Workflow for the synthesis of **sophorolipid**-capped gold nanoparticles.

Synthesis of Silver Nanoparticles (AgNPs) Capped with Sophorolipids

This section outlines the protocol for the synthesis of **sophorolipid**-capped silver nanoparticles (AgNPs-SL), where **sophorolipids** serve as both the reducing and capping agent. The size of the resulting nanoparticles is influenced by the reaction temperature and the structure of the **sophorolipid** used.[2]

Quantitative Data Summary

Parameter	40 °C Synthesis	90 °C Synthesis	Reference
Sophorolipid Type	Oleic Acid (OA) derived & Linoleic Acid (LOA) derived	Oleic Acid (OA) derived & Linoleic Acid (LOA) derived	
AgNO ₃ Concentration	Not specified	Not specified	
Average Particle Size (TEM) - OA	~20 nm (polydispersed)	5.5 nm (monodispersed)	
Average Particle Size (TEM) - LOA	22 nm (polydispersed)	11 nm	
UV-Vis λ_{max}	Broad peak	Sharper peak	

Experimental Protocol

Protocol 3: Temperature-Dependent Synthesis of AgNPs-SL

This protocol describes the synthesis of silver nanoparticles at different temperatures to control their size.

Materials:

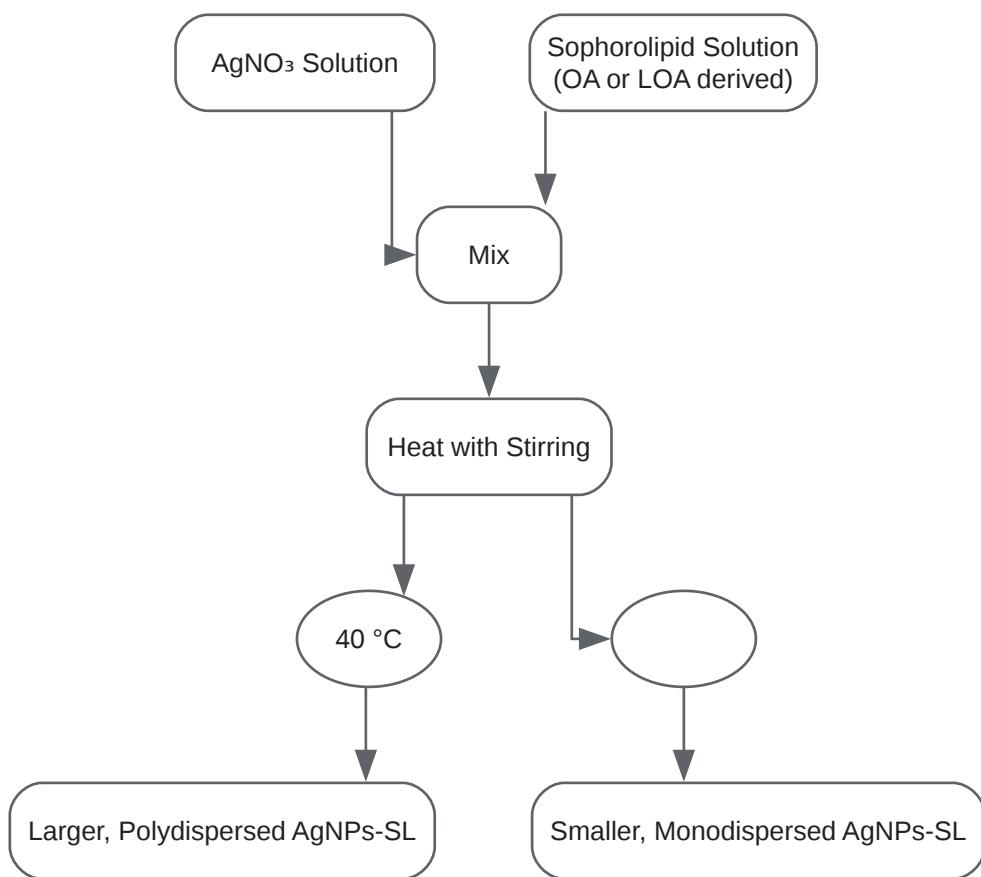
- **Sophorolipid (SL)** solution (derived from oleic acid or linoleic acid)
- Silver nitrate (AgNO₃) solution (e.g., 1 mM)
- Potassium hydroxide (KOH) solution (optional, to adjust pH)
- Deionized water

Procedure:

- In a clean glass flask, add the AgNO₃ solution.
- Add the **sophorolipid** solution.

- Adjust the pH of the solution if necessary using KOH.
- Heat the reaction mixture to the desired temperature (e.g., 40 °C for larger, polydispersed nanoparticles or 90 °C for smaller, more monodispersed nanoparticles) with constant stirring.
[2]
- The reaction progress can be monitored by observing the color change of the solution to yellowish-brown, indicating the formation of AgNPs.
- Characterize the synthesized AgNPs using UV-Vis spectroscopy, which will show a characteristic SPR peak for silver nanoparticles.

Experimental Workflow



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Caption: Temperature-dependent synthesis of **sophorolipid**-capped silver nanoparticles.

Applications in Drug Development

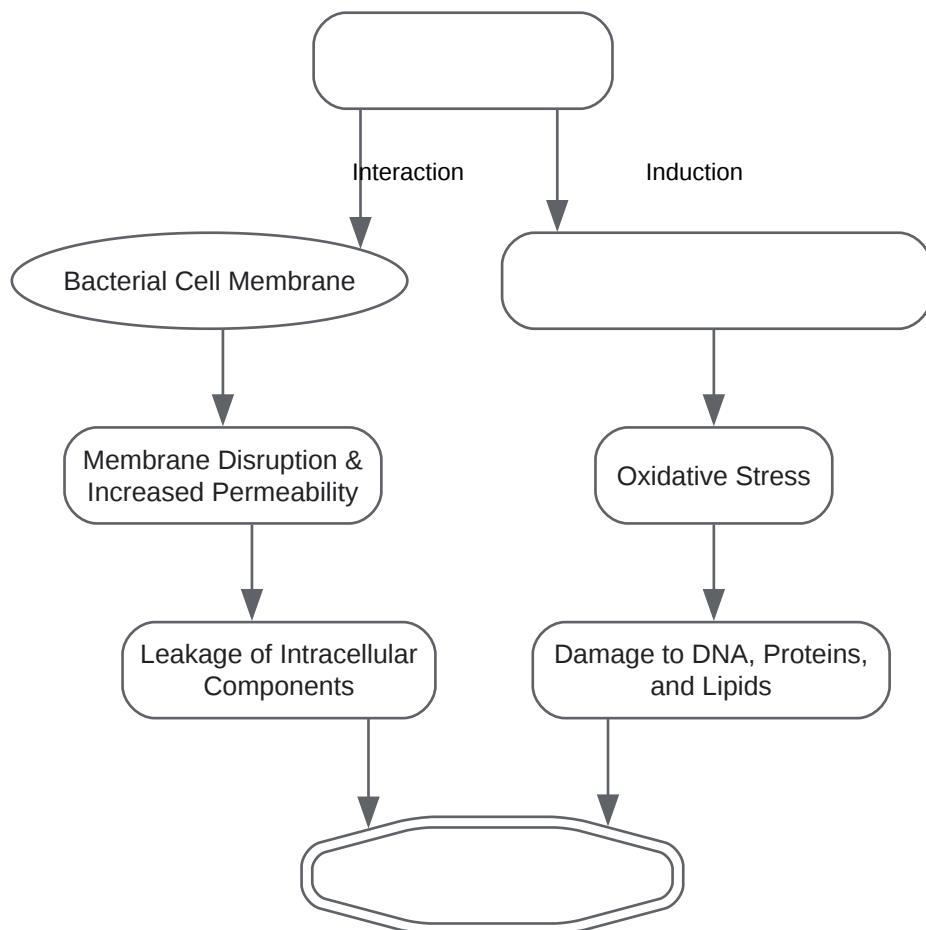
Sophorolipid-synthesized gold and silver nanoparticles have demonstrated significant potential in various aspects of drug development, primarily due to their antimicrobial and anticancer properties, as well as their utility as drug delivery vehicles.

Antimicrobial Activity

Both AuNPs-SL and AgNPs-SL exhibit potent antimicrobial activity against a broad spectrum of pathogens, including Gram-positive and Gram-negative bacteria.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Mechanism of Action: The antimicrobial effect of these nanoparticles is attributed to several mechanisms, including the disruption of the bacterial cell membrane, leading to the leakage of intracellular components.[\[3\]](#) Additionally, **sophorolipid**-capped nanoparticles can induce the generation of reactive oxygen species (ROS) within bacterial cells, causing oxidative stress and subsequent cell death.[\[4\]](#)
- Synergistic Effects: AuNPs-SL have been shown to act synergistically with conventional antibiotics, potentially reducing the required dosage and combating antibiotic resistance.[\[3\]](#)

Signaling Pathway of Antimicrobial Action



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Caption: Proposed mechanism of antimicrobial action of **sophorolipid**-capped nanoparticles.

Drug Delivery and Cancer Therapy

The biocompatible **sophorolipid** coating on gold and silver nanoparticles makes them promising candidates for drug delivery systems.^{[5][12]} The nanoparticle core can be loaded with therapeutic agents, such as anticancer drugs, and the **sophorolipid** shell can enhance cellular uptake and bioavailability.^[13] Gold nanoparticles, in particular, are being investigated for photothermal therapy, where they can be selectively heated by laser irradiation to destroy cancer cells.^[12]

Characterization of Nanoparticles

A comprehensive characterization of the synthesized nanoparticles is crucial to ensure their quality and suitability for specific applications.

- UV-Visible Spectroscopy: This is the primary technique for confirming the formation of nanoparticles and assessing their size distribution and stability. The surface plasmon resonance (SPR) peak provides information about the nanoparticles' characteristics.
- Transmission Electron Microscopy (TEM): TEM is used to visualize the morphology (shape and size) of the nanoparticles and to confirm the presence of the **sophorolipid** capping layer.[9]
- Dynamic Light Scattering (DLS): DLS measures the hydrodynamic diameter and size distribution of the nanoparticles in solution.[2][9]
- Zeta Potential: This measurement indicates the surface charge of the nanoparticles, which is a critical factor for their stability in suspension. A highly negative or positive zeta potential prevents agglomeration.
- Fourier-Transform Infrared Spectroscopy (FTIR): FTIR analysis can be used to confirm the presence of **sophorolipids** on the surface of the nanoparticles by identifying their characteristic functional groups.[9]

These protocols and application notes provide a comprehensive guide for the synthesis and utilization of **sophorolipid**-based gold and silver nanoparticles in research and drug development. The green synthesis approach offers a sustainable and effective method for producing biocompatible nanoparticles with significant therapeutic potential.

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